

Physical and chemical properties of cedrenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cedrenol

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An In-depth Technical Guide to the Physical and Chemical Properties of **Cedrenol**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Cedrenol is a naturally occurring sesquiterpene alcohol found primarily in the essential oils of coniferous trees, particularly those from the cedar (*Cedrus*) and juniper (*Juniperus*) species.^[1] It is a significant component of cedarwood oil and is valued in the fragrance industry for its characteristic woody and sweet aroma.^{[2][3]} Beyond its aromatic properties, **cedrenol** and its derivatives are of interest to researchers for their potential biological activities. This guide provides a comprehensive overview of the physical and chemical properties of **cedrenol**, intended to serve as a technical resource for scientific and drug development applications.

Chemical Identity

- IUPAC Name: (1S,2S,3R,5R,8S)-2,3,8-trimethyl-6-methylidenetricyclo[5.2.1.0^{5,8}]decan-2-ol
- Molecular Formula: C₁₅H₂₄O^[4]
- Molecular Weight: 220.35 g/mol ^[4]
- CAS Registry Number: 28231-03-0^[2]
- Synonyms: 8-Cedren-13-ol, Cedr-8(15)-en-9-ol, Octahydro-3,8,8-trimethyl-6-methylene-1H-3a,7-methanoazulen-5-ol^[2]

Physical Properties

The physical properties of **cedrenol** can vary depending on the specific isomer and the purity of the sample. The data presented below is a summary of values reported in the literature.

Property	Value	Source(s)
Appearance	Pale yellow viscous liquid or yellowish crystalline solid	[2][5]
Melting Point	80-86 °C	[2][5]
120-121 °C	[6]	
178 °C	[1]	
Boiling Point	166-169 °C at 9.5 mmHg	
137-153 °C at 11 Torr	[6]	[1][2]
Density	1.0083 g/cm ³ at 20 °C	[6]
Solubility	Soluble in alcohol and benzyl benzoate. Insoluble in water.	[2]
Vapor Pressure	0.000240 mmHg at 25 °C (estimated)	[2]
Flash Point	97.78 °C (208.00 °F)	[2]
logP (o/w)	4.366 (estimated)	[2]

Chemical and Spectroscopic Properties

Cedrenol is a tricyclic sesquiterpene alcohol. The presence of a hydroxyl group and a double bond makes it amenable to various chemical modifications.

Spectroscopic Data

- Infrared (IR) Spectroscopy: The IR spectrum of **cedrenol** exhibits characteristic absorption bands for the hydroxyl group (-OH) in the region of 3200-3600 cm⁻¹ and for the carbon-carbon double bond (C=C) at approximately 1644 cm⁻¹. The C-H stretching of alkanes can

be observed around 2900 cm^{-1} , and the C-O stretching of the alcohol is typically seen in the $1100\text{-}1300\text{ cm}^{-1}$ region.[7]

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: The proton NMR spectrum provides detailed information about the hydrogen atoms in the molecule. The chemical shifts and coupling constants are crucial for confirming the stereochemistry of the molecule. A complete and unambiguous ^1H NMR chemical shift assignment for cedrol, a closely related compound, has been established by iterative full spin analysis.[8]
 - ^{13}C NMR: The carbon-13 NMR spectrum of cedrol, a related sesquiterpenoid, has been well-documented and can be used as a reference for **cedrenol**. [9] The spectrum shows distinct signals for the carbon atoms of the tricyclic skeleton, the methyl groups, and the carbon bearing the hydroxyl group.
- Mass Spectrometry (MS): Gas chromatography-mass spectrometry (GC-MS) is a powerful technique for the identification and quantification of **cedrenol** in complex mixtures like essential oils.[10] The mass spectrum of **cedrenol** shows a molecular ion peak (M^+) at m/z 220, corresponding to its molecular weight. The fragmentation pattern is characteristic of its chemical structure.

Experimental Protocols

Extraction and Purification of Cedrenol from Cedarwood Oil

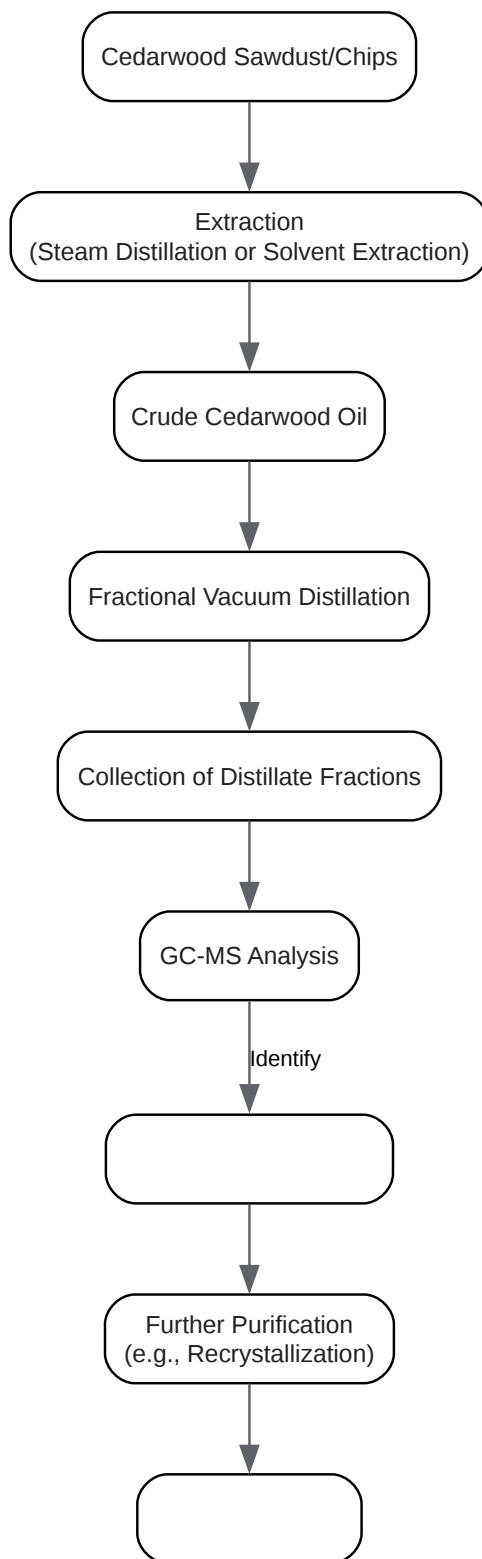
Cedrenol is naturally present in cedarwood oil and can be isolated through fractional distillation. More advanced methods like supercritical fluid extraction (SFE) offer higher yields and better preservation of the aromatic profile.[11]

Protocol: Fractional Vacuum Distillation (General Procedure)

- Apparatus Setup: Assemble a fractional distillation apparatus equipped with a vacuum pump, a fractionating column (e.g., Vigreux or packed column), a heating mantle, a distillation flask, a condenser, a receiving flask, and a manometer.

- **Sample Preparation:** Place the crude cedarwood oil into the distillation flask.
- **Distillation:** Begin heating the oil under reduced pressure. The pressure should be carefully controlled and monitored using the manometer.
- **Fraction Collection:** Collect the different fractions based on their boiling points. **Cedrenol** will distill at a specific temperature range under the applied vacuum.
- **Analysis:** Analyze the collected fractions using Gas Chromatography-Mass Spectrometry (GC-MS) to identify the fraction containing the highest concentration of **cedrenol**.
- **Purification:** The **cedrenol**-rich fraction can be further purified by recrystallization if it is a solid at room temperature, or by repeated fractional distillation.

Workflow for Extraction and Purification of Cedrenol

[Click to download full resolution via product page](#)Workflow for the extraction and purification of **cedrenol**.

Determination of Physical Properties

Protocol: Melting Point Determination (Capillary Method)

This protocol is a standard method for determining the melting point of a crystalline solid.[\[12\]](#)
[\[13\]](#)[\[14\]](#)[\[15\]](#)

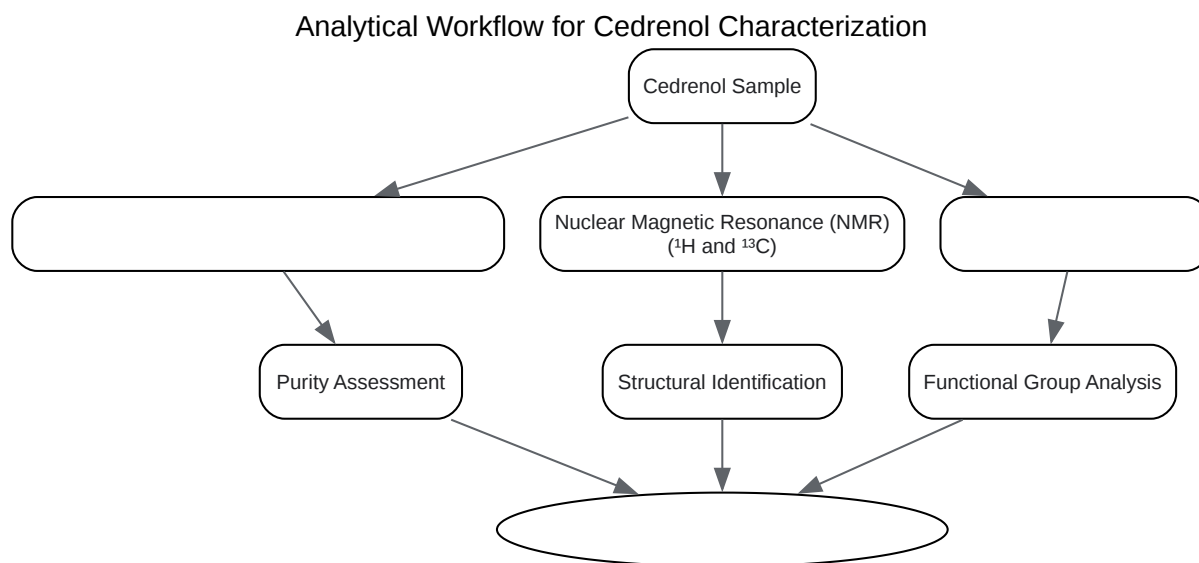
- **Sample Preparation:** Finely powder a small amount of the crystalline **cedrenol** sample.
- **Capillary Loading:** Tap the open end of a capillary tube into the powdered sample to introduce a small amount of the solid. The packed sample height should be 2-3 mm.
- **Apparatus Setup:** Place the loaded capillary tube into a melting point apparatus.
- **Heating:** Heat the sample rapidly to about 15-20 °C below the expected melting point. Then, reduce the heating rate to 1-2 °C per minute.
- **Observation:** Record the temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire sample becomes a clear liquid (the completion of melting). This range is the melting point of the sample.

Protocol: Boiling Point Determination (Microscale Method)

This is a general procedure for determining the boiling point of a small quantity of liquid.[\[16\]](#)[\[17\]](#)

- **Apparatus Setup:** Attach a small test tube containing 0.5-1 mL of liquid **cedrenol** to a thermometer using a rubber band. The bottom of the test tube should be level with the thermometer bulb.
- **Capillary Insertion:** Place a capillary tube, sealed at one end, into the test tube with the open end down.
- **Heating:** Heat the assembly in a heating block or an oil bath.
- **Observation:** As the liquid heats, a stream of bubbles will emerge from the capillary tube. When a continuous stream of bubbles is observed, stop heating. As the liquid cools, the bubbling will stop, and the liquid will be drawn into the capillary tube. The temperature at which the liquid just begins to enter the capillary tube is the boiling point.

Analytical Characterization



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- To cite this document: BenchChem. [Physical and chemical properties of cedrenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1261940#physical-and-chemical-properties-of-cedrenol]

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